

Performance testing of radon-resistant building materials and membranes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Radon

Cat. No.: B167608

[Get Quote](#)

A Comprehensive Guide to the Performance of Radon-Resistant Building Materials and Membranes

This guide provides a detailed comparison of the performance of various **radon**-resistant building materials and membranes, with a focus on their **radon** diffusion characteristics and physical durability. The information is intended for researchers, scientists, and building professionals engaged in the selection and evaluation of materials for **radon** mitigation. All quantitative data is supported by experimental findings from peer-reviewed studies and manufacturer technical specifications.

Data Presentation: Comparative Performance of Radon Barrier Materials

The following tables summarize the key performance indicators for a range of commercially available and generic **radon**-resistant materials. The primary metric for **radon** resistance is the **radon** diffusion coefficient, which quantifies the ease with which **radon** gas can pass through a material. A lower **radon** diffusion coefficient indicates a more effective barrier. Durability is assessed through puncture and tear resistance, critical for ensuring the long-term integrity of the membrane during and after installation.

Table 1: **Radon** Diffusion Coefficient of Various Barrier Materials

Material Type	Product Name/Specification	Radon Diffusion Coefficient (m ² /s)	Test Method	Source
High-Density Polyethylene (HDPE)	Generic	1.21 - 1.43 x 10 ⁻¹³	ISO/TS 11665-13	[1]
High-Density Polyethylene (HDPE)	GCP PREPRUFE® 300R/160R Plus	Gas resistant (specific value not provided)	-	[1][2]
Polyolefin	Cosella-Dörken DELTA®-RADONSPERRE	approx. 2.0 x 10 ⁻¹¹	-	[3][4]
Low-Density Polyethylene (LDPE)	Generic	Varies with density	-	[3]
Bitumen Membrane	Generic	1.99 - 7.81 x 10 ⁻¹³	ISO/TS 11665-13	[1]
Bitumen Membrane with Al foil	Generic	10 ⁻¹⁵ - 10 ⁻¹²	-	[3]
Polyurethane (PU)	Generic	-	-	[3]
Polymer Cement Coating	Generic	High (less resistant)	-	[3]

Table 2: Durability of Commercial **Radon** Barrier Membranes

Product Name	Puncture Resistance	Tear Resistance	Test Method	Source
GCP PREPRUFE® 300R/160R Plus	Heavy-duty grade available	-	-	[5] [6]
Cosella-Dörken DELTA®- RADONSPERRE	High resistance to puncture	Longitudinal: ~350 N/5 cm, Transversal: ~250 N/5 cm	DIN 16726	[7]
RIW Gas Seal Black	High resistance to puncture	-	-	[8]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are based on internationally recognized standards to ensure reproducibility and comparability of results.

Determination of Radon Diffusion Coefficient (Based on ISO/TS 11665-13)

This method determines the **radon** diffusion coefficient of a material by measuring the transport of **radon** gas through it under controlled laboratory conditions.

Principle: A sample of the material is sealed between two chambers: a source chamber with a high and constant **radon** concentration and a measurement chamber with an initially low **radon** concentration. The increase in **radon** concentration in the measurement chamber over time is monitored, and from this data, the **radon** diffusion coefficient is calculated.

Apparatus:

- Two airtight, cylindrical stainless-steel chambers.
- A calibrated **radon** source (e.g., a Pylon Rn-1025 source).

- A continuous **radon** monitor for each chamber (e.g., AlphaGUARD).
- A data acquisition system to log **radon** concentrations, temperature, and pressure.
- A sealing system (e.g., O-rings) to ensure an airtight seal around the material sample.

Procedure:

- **Sample Preparation:** The material sample is cut to the precise diameter of the chambers. The thickness of the sample is measured at several points to obtain an average value.
- **System Assembly:** The material sample is placed between the two chambers and securely sealed.
- **Radon Injection:** **Radon** from the source is introduced into the source chamber. The concentration is allowed to stabilize.
- **Measurement:** The **radon** concentrations in both the source and measurement chambers are continuously monitored and recorded. The experiment is run until a steady-state diffusion flux is reached, or for a predetermined duration.
- **Calculation:** The **radon** diffusion coefficient (D) is calculated from the steady-state **radon** flux (J), the **radon** concentrations in the source (C_s) and measurement (C_m) chambers, and the thickness of the sample (d) using Fick's first law of diffusion: $J = -D * (C_m - C_s) / d$.

Puncture Resistance Test (Based on ASTM D1709 - Free-Falling Dart Method)

This test method evaluates the impact resistance of a plastic film by dropping a weighted dart from a specified height.

Principle: A dart with a hemispherical head is dropped from a fixed height onto a clamped sample of the material. The test is performed on a number of specimens, and the weight of the dart is varied to determine the weight at which 50% of the specimens fail.

Apparatus:

- A dart-drop apparatus with a pneumatic release mechanism.
- A set of darts with varying weights.
- A specimen clamp.

Procedure:

- Sample Preparation: Specimens are cut to a size larger than the clamp diameter.
- Clamping: A specimen is securely clamped in the apparatus.
- Dart Drop: A dart of a known weight is released from the specified height, impacting the center of the specimen.
- Observation: The specimen is observed for failure (any break in the film).
- Staircase Method: The test is repeated with varying dart weights, increasing or decreasing the weight depending on whether the previous specimen failed or not. This "staircase" method is used to determine the 50% failure weight.

Tear Resistance Test (Based on ASTM D1922 - Elmendorf-Type Tearing Tester)

This test measures the force required to propagate a tear in a plastic film after the tear has been initiated.

Principle: A pendulum is used to apply a force to a specimen that has a small, pre-cut slit. The energy lost by the pendulum in tearing the specimen is measured and used to calculate the tear resistance.

Apparatus:

- An Elmendorf-type tearing tester.
- A knife for creating a precise initial slit in the specimen.

Procedure:

- **Sample Preparation:** Specimens are cut to the specified dimensions, and a small slit is made in the center of one edge.
- **Clamping:** The specimen is clamped in the tester with the slit centered between the clamps.
- **Tearing:** The pendulum is released, and it swings, tearing the specimen.
- **Measurement:** The energy absorbed by the tearing process is read from the instrument's scale.
- **Calculation:** The tearing force is calculated from the energy absorbed and the length of the tear.


Mandatory Visualization

The following diagrams, created using Graphviz (DOT language), illustrate the experimental workflows for determining the performance of **radon**-resistant materials.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the **radon** diffusion coefficient.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PREPRUFE® 300R/160R Plus & PREPRUFE® 300R/160R Plus LT Data Sheet | Resource | GCP Applied Technologies [gcpat.com]
- 2. buildsite.com [buildsite.com]
- 3. mybuildonline.com [mybuildonline.com]

- 4. gigabygg.no [gigabygg.no]
- 5. th.gcpat.com [th.gcpat.com]
- 6. buildsite.com [buildsite.com]
- 7. ddf.pl [ddf.pl]
- 8. RIW Ltd. RIW gas-resistant systems. RIW gas seal black. Product sheet 1 - The Construction Information Service [cis.ihs.com]
- To cite this document: BenchChem. [Performance testing of radon-resistant building materials and membranes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167608#performance-testing-of-radon-resistant-building-materials-and-membranes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com